

Toxicological and safety data for 2-Chloro-1-methoxypropane handling.

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Compound of Interest

Compound Name: 2-Chloro-1-methoxypropane

CAS No.: 5390-71-6

Cat. No.: B1607285

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An In-depth Technical Guide for the Safe Handling of **2-Chloro-1-methoxypropane**

Abstract

2-Chloro-1-methoxypropane (CAS No. 5390-71-6) is a valuable chloroalkyl ether intermediate used in the synthesis of complex organic molecules, most notably in the agrochemical sector for herbicides like Metolachlor.[1][2] Its utility is derived from a molecular structure bearing two reactive functional groups: a secondary chloride, which is an effective leaving group, and a stable ether linkage.[2][3] Despite its application in industrial synthesis, comprehensive toxicological and safety data for **2-Chloro-1-methoxypropane** are conspicuously absent from publicly accessible literature and safety data sheets.[4] This guide addresses this critical information gap by providing a conservative, science-backed framework for its safe handling. By synthesizing data from analogous compounds and adhering to the principles of chemical safety, this document offers researchers, scientists, and drug development professionals a robust methodology for mitigating risks when working with this compound of unknown toxicological profile.

Physicochemical and Reactive Profile

A thorough understanding of a chemical's properties is the foundation of a reliable safety protocol. For **2-Chloro-1-methoxypropane**, while some data is available, significant gaps in experimentally determined values exist, necessitating a cautious approach.

Known and Estimated Properties

The available data for **2-Chloro-1-methoxypropane** is summarized below. It is critical to note that key safety parameters like flash point and vapor pressure are often missing from safety data sheets, underscoring the need for stringent handling protocols.^[4]

Property	Value	Source
Molecular Formula	C ₄ H ₉ ClO	^[3] ^[4]
Molecular Weight	108.57 g/mol	^[3] ^[4]
CAS Number	5390-71-6	^[4] ^[5]
Appearance	Colorless Liquid	^[1]
Purity (Typical)	≥95-99%	^[2] ^[3]
Boiling Point	~122.94°C (Estimated)	^[1]
Density	~0.9946 g/cm ³	^[1]
Flash Point	No Data Available	^[4]
Auto-ignition Temp.	No Data Available	^[4]
Solubility	No Data Available	^[4]

Rationale: The absence of a confirmed flash point is a major safety concern. Given its structure as a small, volatile organic compound, it must be assumed to be flammable. This assumption dictates the stringent requirement for storage away from ignition sources and the use of non-sparking tools.^[4]^[6]

Chemical Reactivity and Stability

2-Chloro-1-methoxypropane's reactivity is primarily dictated by the chlorine atom, which serves as an effective leaving group in nucleophilic substitution reactions, making it a useful

alkylating agent.[3] The ether linkage is generally stable under neutral and basic conditions but can be cleaved by strong acids.[3]

- **Hazardous Decomposition:** When heated to decomposition, it may emit toxic fumes, including hydrogen chloride gas and carbon oxides.[7][8]
- **Incompatible Materials:** Due to its potential reactivity and flammability, it should be stored away from strong oxidizing agents.[8][9]
- **Hazardous Reactions:** The possibility of hazardous reactions has not been fully investigated.[4] Vapors may form explosive mixtures with air.[8][9]

Toxicological Assessment: A Data Gap Analysis

The most significant challenge in developing a safety protocol for **2-Chloro-1-methoxypropane** is the lack of specific toxicological data. A review of available Safety Data Sheets (SDS) reveals that key toxicological endpoints have not been determined.[4][9]

In the absence of data, a conservative approach is mandatory. The compound must be treated as potentially hazardous based on the toxicological profiles of structurally similar chemicals.

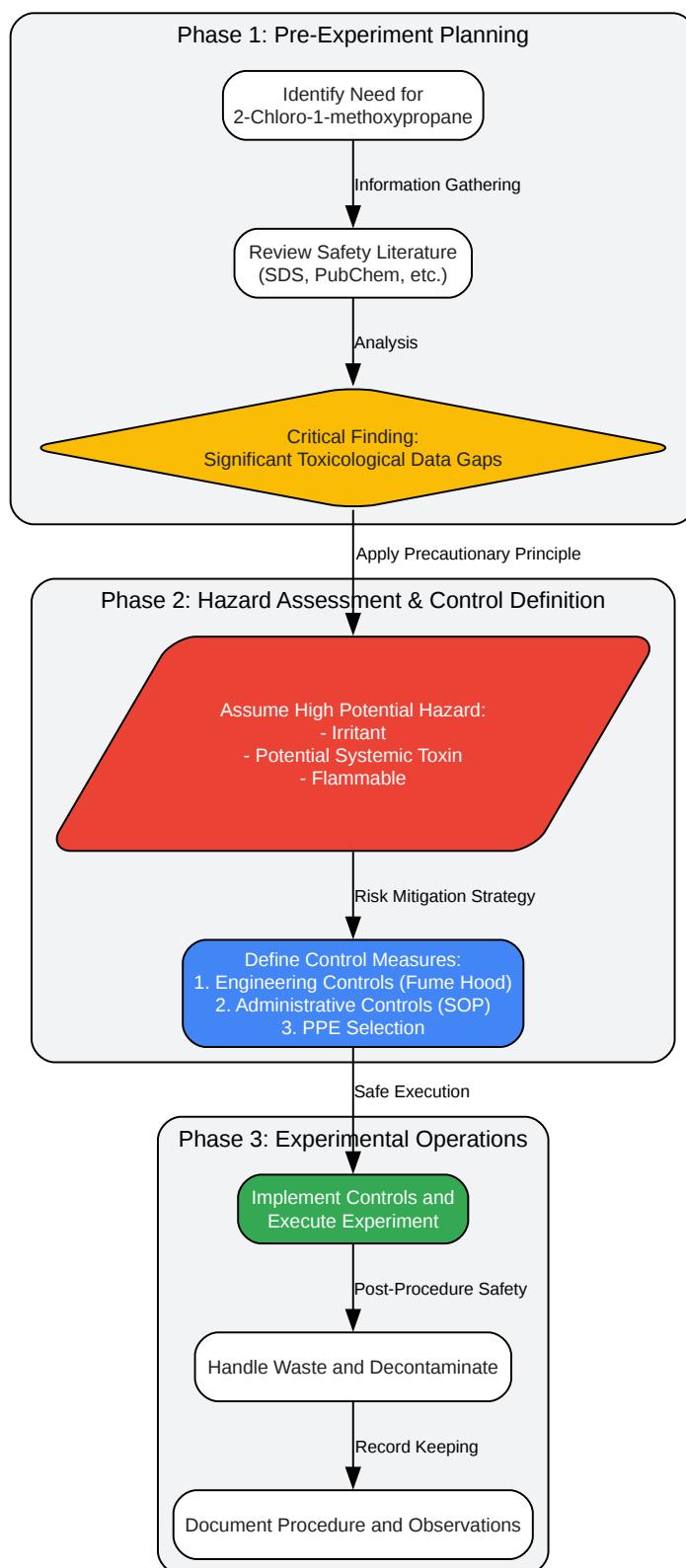
- **Analogous Compounds:** Small chlorinated alkanes and aliphatic ethers can cause a range of health effects.
 - **Irritation:** Contact with similar compounds can irritate the skin, eyes, and respiratory tract.[7][10]
 - **Systemic Effects:** High exposure to related volatile organic compounds can lead to central nervous system depression, with symptoms such as headache, nausea, and lightheadedness.[10] Some chlorinated hydrocarbons are also associated with potential damage to the liver and kidneys.[10]
 - **Carcinogenicity and Mutagenicity:** No data exists for **2-Chloro-1-methoxypropane**. [9] International agencies like IARC and NTP have not classified it.[9]

Self-Validating System: The core principle of trustworthiness in this context is to assume a significant hazard potential until proven otherwise. All handling protocols must be designed to

prevent any route of exposure (inhalation, dermal, ingestion).

Risk Assessment and Handling Workflow

Before any experimental work begins, a formal risk assessment should be conducted. The following workflow, visualized as a DOT graph, provides a logical framework for this process.



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Caption: Risk assessment workflow for handling chemicals with significant data gaps.

Standard Operating Protocol (SOP) for Safe Handling

This section details the mandatory procedures for handling **2-Chloro-1-methoxypropane** in a laboratory setting. The causality behind each recommendation is explained to foster a deeper understanding of the safety requirements.

Engineering Controls

- Primary Containment: All handling of **2-Chloro-1-methoxypropane**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood. [\[11\]](#)
 - Causality: A fume hood is the primary engineering control to prevent inhalation of potentially harmful vapors, which is a primary exposure route for volatile organic compounds. [\[6\]](#)[\[11\]](#) The lack of vapor pressure and exposure limit data makes this non-negotiable.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required to create a final barrier to exposure. [\[12\]](#)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. [\[4\]](#) A full-face shield should be worn over goggles when there is a risk of splashing.
 - Causality: Analogous compounds are known eye irritants. [\[7\]](#)[\[10\]](#) Goggles prevent splashes from reaching the eyes, while a face shield provides an additional layer of protection for the entire face.
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves (e.g., nitrile or neoprene) that have been inspected for defects prior to use. [\[4\]](#) Given the lack of specific permeation data, a double-gloving strategy is recommended. Gloves should be changed every 30-60 minutes or immediately upon known or suspected contact. [\[12\]](#)

- Protective Clothing: A flame-retardant lab coat, long pants, and closed-toe shoes are mandatory.[9][11] For larger quantities or tasks with a higher splash risk, a chemically resistant apron should be worn over the lab coat.
- Causality: Many organic solvents can be absorbed through the skin.[11] The combination of appropriate gloves and protective clothing minimizes the risk of dermal exposure and subsequent systemic toxicity. Flame-retardant clothing is essential due to the assumed flammability of the compound.
- Respiratory Protection: If exposure limits are exceeded or symptoms of irritation occur, a full-face respirator with appropriate organic vapor cartridges should be used as a backup to engineering controls.[4][11]
 - Causality: This is a secondary control measure for non-routine situations or emergencies where fume hood containment may be compromised.

Storage and Handling

- Storage: Store containers tightly closed in a dry, cool, and well-ventilated area designated for flammable liquids.[4][6][9] The storage area must be kept away from heat, sparks, open flames, and other sources of ignition.[6][9] Store separately from incompatible materials like strong oxidizing agents.[4][9]
- Handling: Use non-sparking tools and equipment designed to be explosion-proof.[4][6] Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[6][9]

Spill and Emergency Procedures

- Spill Response:
 - Small Spills: Evacuate the immediate area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and collect it into a suitable, closed container for disposal.[4][7]
 - Large Spills: Evacuate the entire area and prevent entry. Contact emergency response personnel. Remove all ignition sources.[4]

- First Aid Measures:
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation.[4][11] Seek immediate medical attention.[4][11]
 - Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[4][11] Seek medical attention.[4]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.[4] Seek immediate medical attention.[4]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[4][13] Call a poison control center or doctor immediately. [4]

Waste Disposal

Chemical waste must be managed according to institutional, local, and national regulations.

- Procedure: **2-Chloro-1-methoxypropane** and materials contaminated with it should be disposed of as hazardous chemical waste.[4] It can be handled by a licensed chemical destruction facility or through controlled incineration with flue gas scrubbing.[4] Do not discharge into sewer systems or the environment.[4]

Conclusion

The significant lack of empirical toxicological and safety data for **2-Chloro-1-methoxypropane** mandates that it be handled with the highest degree of caution. Researchers and chemical handlers must operate under the assumption that the substance is flammable, irritating to the skin, eyes, and respiratory system, and potentially toxic via all routes of exposure. The protocols outlined in this guide—centered on robust engineering controls, comprehensive PPE, and stringent handling procedures—provide a self-validating system for mitigating the risks associated with this useful but under-characterized chemical intermediate. Adherence to this conservative framework is essential for ensuring the safety of laboratory personnel.

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